

Application Notes and Protocols for Disperse Violet 1 in Polymer Science

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Introduction

Disperse Violet 1, also known by its Colour Index number C.I. 61100, is a synthetic anthraquinone dye.[1][2] Its non-ionic nature and low water solubility make it particularly suitable for coloring hydrophobic polymers.[3][4] This document provides detailed application notes and experimental protocols for the use of **Disperse Violet 1** in various areas of polymer science, including textile dyeing, coloration of plastics, and masterbatch production.

Physicochemical Properties

Disperse Violet 1 is a dark violet powder with the molecular formula $C_{14}H_{10}N_2O_2$ and a molecular weight of 238.24 g/mol.[5] Key physical and chemical characteristics are summarized in the table below.

Property	Value	Reference(s)
Chemical Structure	1,4-diaminoanthraquinone	[1]
CAS Number	128-95-0	[5]
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₂	[5]
Molecular Weight	238.24 g/mol	[5]
Melting Point	268-270 °C	[5]
Appearance	Dark violet powder	[6]
Solubility	Insoluble in water; Soluble in acetone, ethanol, benzene, and linseed oil.	[7]

Applications in Polymer Science

The primary application of **Disperse Violet 1** in polymer science is as a colorant for hydrophobic synthetic fibers and plastics. Its molecular structure and properties make it particularly effective for dyeing polyester, and it also finds use in coloring nylon, acetate, and other polymers such as PMMA and polycarbonate.[8][9][10]

Dyeing of Polyester Fibers

Disperse Violet 1 is widely used for dyeing polyester (polyethylene terephthalate, PET) fabrics due to its good affinity for the fiber, resulting in bright, violet shades with good fastness properties.[3][4] The dyeing mechanism involves the diffusion of the dye molecules into the amorphous regions of the polymer at elevated temperatures.[4]

Quantitative Data: Fastness Properties on Polyester

The fastness properties of **Disperse Violet 1** on polyester are crucial for its performance in textile applications. The following table summarizes typical fastness ratings according to ISO and AATCC standards.

Fastness Property	Test Method	Rating (on a 1-5 scale, 5 being the best)
Light Fastness	AATCC 16 / ISO 105-B02	4-5
Wash Fastness (Color Change)	ISO 105-C06	4-5
Wash Fastness (Staining)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4
Sublimation Fastness	ISO 105-P01	4

Experimental Protocol: High-Temperature Exhaust Dyeing of Polyester

This method is suitable for batch dyeing of polyester yarns and fabrics in a high-temperature, high-pressure dyeing machine.

Materials and Equipment:

- Polyester fabric/yarn
- **Disperse Violet 1**
- Dispersing agent
- Acetic acid (to adjust pH)
- High-temperature, high-pressure dyeing apparatus
- Spectrophotometer for color measurement

Procedure:

- Fabric Preparation: Scour the polyester material to remove any impurities, oils, or sizes.
- Dye Bath Preparation:

- Prepare a dye bath with a liquor ratio of 10:1 to 20:1 (mass of liquor to mass of goods).
- Add a dispersing agent (e.g., 1 g/L).
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[3]
- Thoroughly disperse the required amount of **Disperse Violet 1** (e.g., 1-3% on weight of fiber, owf) in a small amount of water before adding it to the dye bath.
- Dyeing Process:
 - Introduce the polyester material into the dye bath at approximately 60°C.
 - Raise the temperature to 130°C at a rate of 1.5-2°C per minute.
 - Hold the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.[3]
 - Cool the dye bath to 70-80°C before draining.
- After-treatment (Reduction Clearing):
 - To remove unfixed dye from the fiber surface and improve wash fastness, perform a reduction clearing.
 - Prepare a bath containing 2 g/L sodium hydrosulfite and 2 g/L caustic soda.
 - Treat the dyed material at 70-80°C for 15-20 minutes.
 - Rinse thoroughly with hot and then cold water.
- Drying: Dry the dyed material.

Experimental Protocol: Thermosol Dyeing of Polyester

The Thermosol process is a continuous method suitable for dyeing polyester fabrics, particularly in polyester/cotton blends.

Materials and Equipment:

- Polyester or polyester/cotton blend fabric

- **Disperse Violet 1**

- Padding mangle
- Drying and thermofixation unit

Procedure:

- Padding:
 - Prepare a padding liquor containing **Disperse Violet 1**, a dispersing agent, and a migration inhibitor.
 - Pad the fabric through the liquor to achieve a wet pick-up of 60-70%.
- Drying:
 - Dry the padded fabric, for instance, in a hot flue at 100-120°C.
- Thermofixation:
 - Pass the dried fabric through a thermofixation unit at 190-210°C for 60-90 seconds.^[11] This high-temperature treatment causes the dye to sublime and diffuse into the polyester fibers.
- After-treatment:
 - For polyester/cotton blends, the cotton part is subsequently dyed, followed by washing to remove unfixed dye.
 - For 100% polyester, a reduction clearing process as described in the exhaust dyeing protocol is recommended.

Dyeing of Polyamide (Nylon) Fibers

Disperse Violet 1 can also be used to dye polyamide (nylon) fibers, although the fastness properties, particularly wash fastness, may be lower than on polyester.^[9] The dyeing of nylon

with disperse dyes is often preferred for pale shades where leveling is critical.[9]

Experimental Protocol: Exhaust Dyeing of Nylon

Materials and Equipment:

- Nylon fabric/yarn
- **Disperse Violet 1**
- Dispersing agent
- Acetic acid or ammonium sulfate (for pH control)
- Atmospheric or high-temperature dyeing machine

Procedure:

- Fabric Preparation: Scour the nylon material to ensure it is free from impurities.
- Dye Bath Preparation:
 - Set a dye bath with a liquor ratio of 20:1.
 - Add a dispersing agent.
 - Adjust the pH to a slightly acidic range (pH 5-6) with acetic acid or ammonium sulfate.
- Dyeing Process:
 - Add the pre-dispersed **Disperse Violet 1** to the dye bath.
 - Introduce the nylon material.
 - Raise the temperature to the boil (100°C) and maintain for 60 minutes.[12] For improved dye uptake and leveling, dyeing can also be carried out at temperatures up to 120°C in a high-temperature dyeing machine.
- Rinsing and Drying:

- Cool the dye bath, rinse the material thoroughly, and dry.

Coloration of Plastics and Masterbatch Production

Disperse Violet 1 is suitable for coloring a range of plastics due to its thermal stability.^{[13][14]} It can be incorporated into polymers such as polystyrene (PS), acrylonitrile butadiene styrene (ABS), polymethyl methacrylate (PMMA), and polycarbonate (PC).^{[10][15]} One of the most common methods for coloring plastics is through the use of a masterbatch.

A masterbatch is a concentrated mixture of pigments or dyes encapsulated into a carrier resin, which is then let down with the bulk polymer during processing.^[16]

General Protocol for Masterbatch Formulation

Components:

- **Carrier Resin:** Should be compatible with the polymer to be colored (e.g., polyethylene, polypropylene, or a universal carrier).
- **Disperse Violet 1:** The colorant.
- **Dispersing Agent:** To ensure uniform distribution of the dye in the carrier resin (e.g., waxes or stearates).^[17]
- **Additives:** UV stabilizers, antioxidants, etc., as required for the final application.

Typical Formulation Ratios (by weight):

- **Carrier Resin:** 60-80%
- **Disperse Violet 1:** 15-30%
- **Dispersing Agent:** 5-15%
- **Additives:** 1-5%

Production Workflow:

- Pre-mixing: The carrier resin, **Disperse Violet 1**, dispersing agent, and any additives are pre-mixed.
- Extrusion: The mixture is then fed into a twin-screw extruder. The high shear and temperature in the extruder ensure thorough mixing and dispersion of the dye.
- Pelletizing: The molten, colored polymer strand exiting the extruder is cooled and cut into pellets to form the masterbatch.

Visualizations

Experimental Workflows and Logical Relationships

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Conclusion

Disperse Violet 1 is a versatile and effective dye for coloring a wide range of hydrophobic polymers. Its good fastness properties on polyester make it a reliable choice for textile applications. Furthermore, its thermal stability allows for its use in the coloration of various plastics through processes like masterbatching. The provided protocols offer a starting point for researchers and professionals to utilize **Disperse Violet 1** in their specific polymer systems. It is recommended to perform preliminary trials to optimize conditions for each specific polymer and application.

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